

## Table 1: Comparative IC50 Values of Pantonine and Other Inhibitors

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### Compound of Interest

Compound Name: *Pantonine*

Cat. No.: *B11748223*

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Inhibitor	Target Pathway	Cell Line	IC50 (nM)
Pantonine	Pathway A	Cell Line X	15
Inhibitor X	Pathway A	Cell Line X	75
Inhibitor Y	Pathway A	Cell Line X	120
Pantonine	Pathway B	Cell Line Y	25
Inhibitor Z	Pathway B	Cell Line Y	200

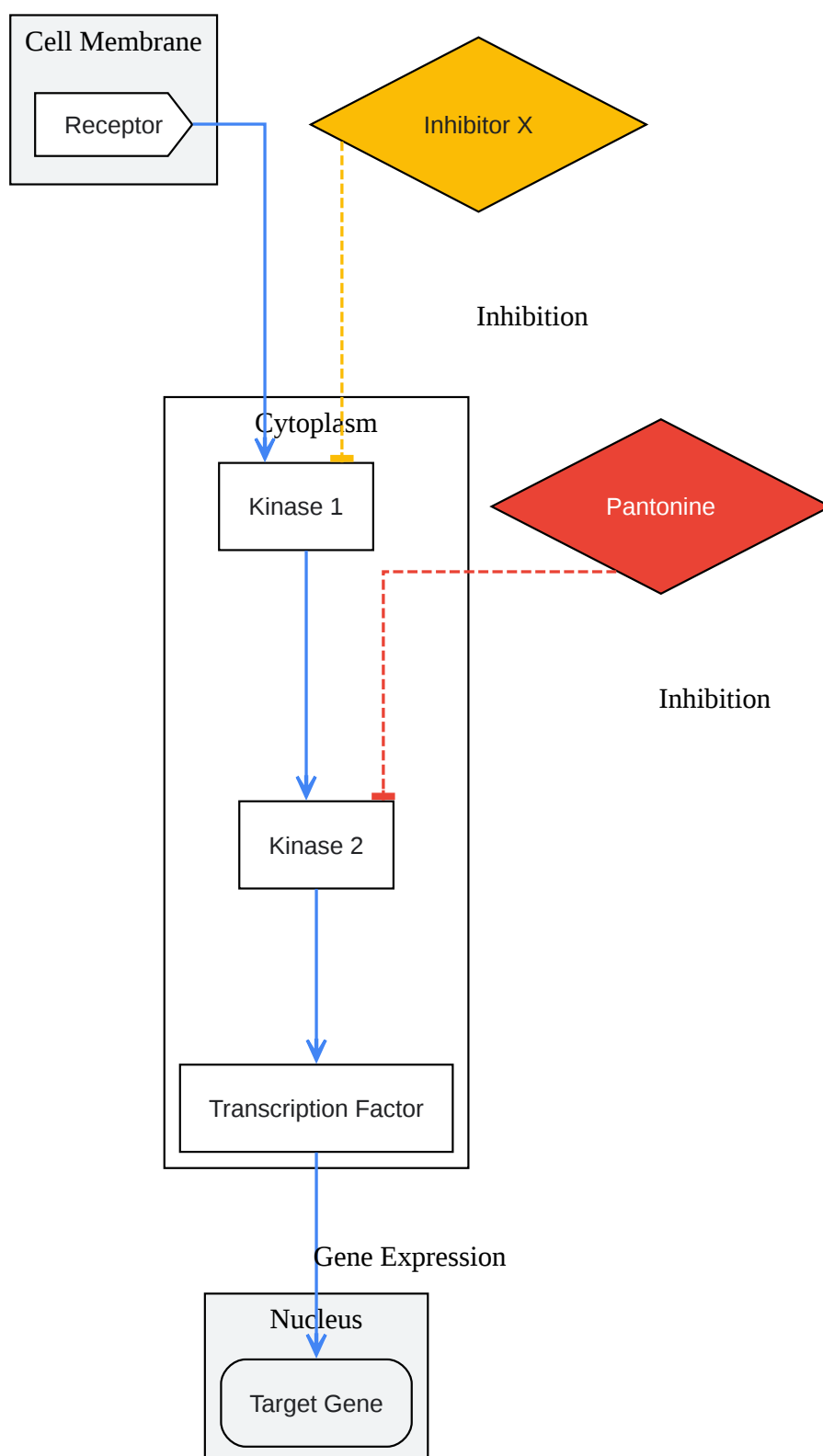
## Experimental Protocols

### Cell Viability Assay:

The half-maximal inhibitory concentration (IC50) of **Pantonine** and other inhibitors was determined using a standard MTT assay. Cancer cell lines X and Y were seeded in 96-well plates at a density of 5,000 cells per well and allowed to attach overnight. The following day, cells were treated with serial dilutions of the inhibitors (ranging from 1 nM to 10 µM) for 72 hours. Post-treatment, MTT reagent was added to each well, and the plates were incubated for 4 hours at 37°C. The resulting formazan crystals were dissolved in DMSO, and the absorbance was measured at 570 nm using a microplate reader. The IC50 values were calculated by fitting the dose-response curves to a four-parameter logistic equation using GraphPad Prism software.

## Signaling Pathway Analysis

**Pantonine** has been shown to be a potent inhibitor of the hypothetical "Pathway A". The following diagram illustrates the mechanism of inhibition.

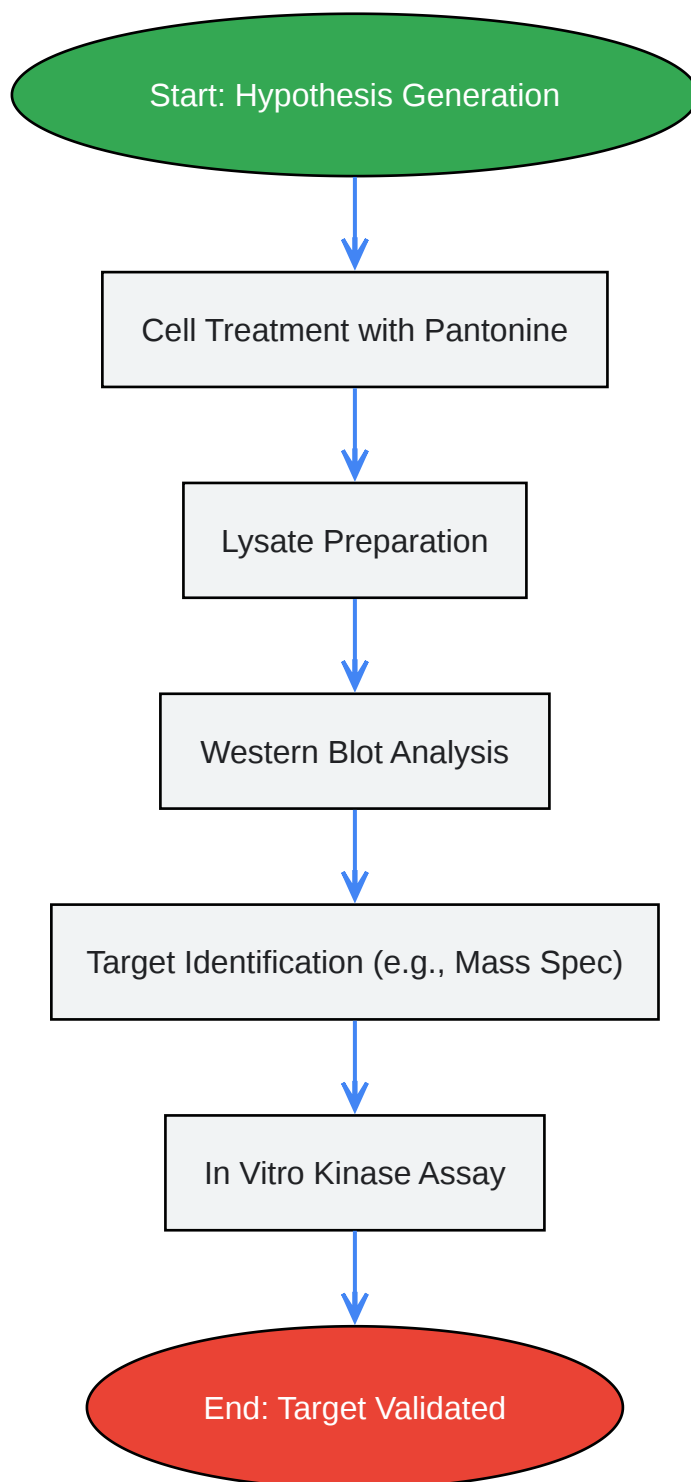


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Caption: **Pantonine** inhibits Pathway A by targeting Kinase 2.

## Experimental Workflow for Target Validation

The following workflow outlines the experimental procedure used to validate the target of **Pantonine**.



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Caption: Workflow for validating the molecular target of **Pantonine**.

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